

Essential Safety and Disposal Guidance for IACS-8803 Diammonium

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: IACS-8803 diammonium

Cat. No.: B10828420

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For Researchers, Scientists, and Drug Development Professionals: A comprehensive guide to the proper handling and disposal of **IACS-8803 diammonium**, ensuring laboratory safety and regulatory compliance.

This document provides crucial safety information and detailed procedures for the disposal of **IACS-8803 diammonium**, a potent STING (stimulator of interferon genes) agonist utilized in research. Adherence to these guidelines is essential for maintaining a safe laboratory environment and ensuring responsible waste management.

Chemical and Physical Properties

A clear understanding of the chemical and physical properties of **IACS-8803 diammonium** is fundamental for its safe handling and disposal. The following table summarizes key data for this compound.^{[1][2]}

Property	Value
Molecular Formula	C ₂₀ H ₂₉ FN ₁₂ O ₉ P ₂ S ₂
Molecular Weight	726.60 g/mol
Appearance	Solid, White to off-white
Storage	-20°C, sealed storage, away from moisture.
Solvent Storage	-80°C for 6 months; -20°C for 1 month (sealed, away from moisture).

Disposal Protocol: A Step-by-Step Approach

The following protocol outlines the recommended procedure for the disposal of **IACS-8803 diammonium**. This procedure is based on general best practices for chemical waste management in a laboratory setting. It is imperative to consult with your institution's Environmental Health and Safety (EHS) department for specific guidelines and to ensure compliance with local, state, and federal regulations.

1. Personal Protective Equipment (PPE) Assessment:

- Before handling **IACS-8803 diammonium**, ensure appropriate PPE is worn, including:
 - Safety glasses or goggles
 - Chemical-resistant gloves (nitrile or neoprene recommended)
 - Laboratory coat

2. Waste Segregation and Collection:

- Solid Waste:
 - Collect unused or expired **IACS-8803 diammonium** solid in a designated, clearly labeled hazardous waste container.

- The container should be compatible with the chemical and properly sealed to prevent leaks or spills.
- Label the container with "Hazardous Waste," the full chemical name "**IACS-8803 diammonium**," and the approximate quantity.
- Contaminated Materials:
 - Dispose of any materials that have come into contact with **IACS-8803 diammonium**, such as pipette tips, weighing paper, and contaminated gloves, in the same designated hazardous waste container as the solid waste.
- Solutions:
 - Aqueous or solvent-based solutions containing **IACS-8803 diammonium** should be collected in a separate, labeled hazardous waste container for liquids.
 - The label must include "Hazardous Waste," the chemical name, the solvent(s) used, and the estimated concentration.
 - Do not mix incompatible waste streams.

3. Waste Storage:

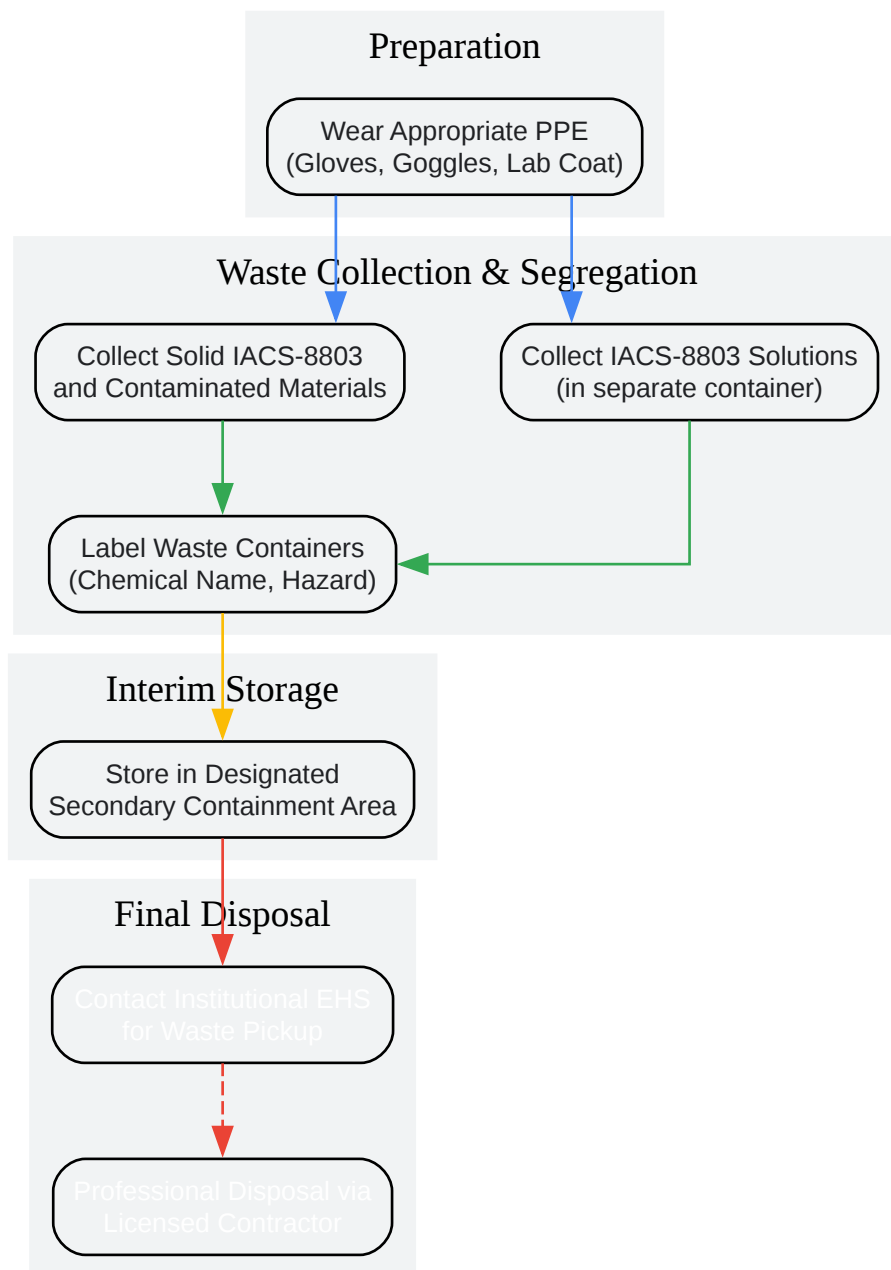
- Store the hazardous waste container in a designated, secure, and well-ventilated secondary containment area.
- The storage area should be away from heat sources and incompatible materials.

4. Final Disposal:

- Arrange for the pickup and disposal of the hazardous waste through your institution's EHS department or a licensed hazardous waste disposal contractor.
- Never dispose of **IACS-8803 diammonium** down the drain or in regular trash.

Disposal Workflow Diagram

The following diagram illustrates the logical flow for the proper disposal of **IACS-8803 diammonium**, from initial handling to final disposal.



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Caption: Workflow for the safe disposal of **IACS-8803 diammonium**.

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References

- 1. cenmed.com [cenmed.com]
- 2. medchemexpress.com [medchemexpress.com]
- To cite this document: BenchChem. [Essential Safety and Disposal Guidance for IACS-8803 Diammonium]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b10828420#iacs-8803-diammonium-proper-disposal-procedures\]](https://www.benchchem.com/product/b10828420#iacs-8803-diammonium-proper-disposal-procedures)

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